

Cholesteryl Isovalerate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cholesteryl isovalerate

Cat. No.: B15552183

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Authored for drug development professionals, researchers, and scientists, this technical guide provides a comprehensive overview of **Cholesteryl Isovalerate**, including its chemical identity, physicochemical properties, and relevant experimental procedures. This document addresses the critical need for consolidated technical information on this specific cholesteryl ester.

Chemical Identification

Cholesteryl isovalerate is an ester of cholesterol and isovaleric acid. It is identified by the following Chemical Abstracts Service (CAS) number:

- CAS Number: 41328-98-7

Physicochemical Properties

Quantitative data for **cholesteryl isovalerate** is not readily available in public literature. However, the general properties of cholesteryl esters are well-documented. The physical state of these esters is dependent on temperature and can exist as crystalline solids, liquid crystals, or isotropic liquids. Their properties, such as transition temperatures and enthalpies, are influenced by the length and saturation of the fatty acyl chain.

The table below summarizes key physicochemical data for closely related cholesteryl esters to provide a comparative reference.

Property	Cholesteryl Valerate	Cholesteryl Oleate	Cholesterol
Molecular Formula	C32H54O2	C45H78O2	C27H46O
Molecular Weight	470.77 g/mol	651.1 g/mol	386.67 g/mol
Physical State	Solid	Off-white Solid	Crystalline Powder
Melting Point	Not specified	42 - 48 °C	148 - 150 °C
Boiling Point	530.00 °C (estimated)	Not available	360 °C
Flash Point	> 112 °C	> 112 °C	Not available
Solubility	Insoluble in water	Insoluble in water	Insoluble in water

Safety Data and Handling

A specific Safety Data Sheet (SDS) for **cholesteryl isovalerate** (CAS 41328-98-7) is not readily available. Therefore, it is imperative to handle this compound with the care required for a novel chemical substance. The safety information provided below is based on data for structurally similar compounds, such as cholesteryl oleate and cholesterol, and should be used as a guideline.

Hazard Identification

Based on data for related compounds, **cholesteryl isovalerate** is not expected to be classified as hazardous under normal handling conditions. However, as with any chemical, direct contact with skin, eyes, and inhalation of dust should be avoided.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Remove to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

Handling and Storage

- Handling: Avoid formation of dust and aerosols. Provide adequate ventilation. Wear
- To cite this document: BenchChem. [Cholesteryl Isovalerate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552183#cholesteryl-isovalerate-cas-number-and-safety-data-sheet]

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